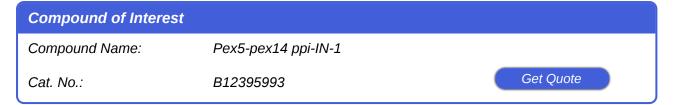


Pex5-pex14 ppi-IN-1 solubility and preparation for experiments

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Application Notes and Protocols for Pex5-Pex14 ppi-IN-1

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed information and protocols for the use of **Pex5-Pex14 ppi-IN-1**, a small molecule inhibitor of the Pex5-Pex14 protein-protein interaction (PPI). This inhibitor is a valuable tool for studying peroxisome biogenesis and can be used as a lead compound in the development of therapeutics targeting diseases associated with peroxisomal disorders.

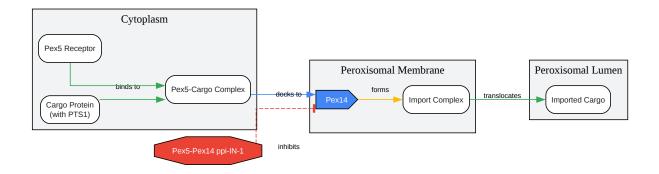
Overview of Pex5-Pex14 Interaction

The interaction between Peroxisomal Biogenesis Factor 5 (Pex5) and Peroxisomal Biogenesis Factor 14 (Pex14) is a critical step in the import of peroxisomal matrix proteins.[1][2][3][4] Pex5 acts as a soluble receptor that recognizes and binds to cargo proteins in the cytoplasm that contain a Peroxisomal Targeting Signal 1 (PTS1). The Pex5-cargo complex then docks onto the peroxisomal membrane by binding to Pex14. This interaction is essential for the translocation of the cargo protein into the peroxisome.[1] **Pex5-Pex14 ppi-IN-1** disrupts this key interaction, thereby inhibiting peroxisomal protein import.

Pex5-Pex14 Signaling Pathway



The following diagram illustrates the key steps in the Pex5-mediated import of peroxisomal cargo proteins and the point of inhibition by **Pex5-Pex14 ppi-IN-1**.



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Pex5-mediated peroxisomal import pathway and inhibition.

Properties of Pex5-Pex14 ppi-IN-1

This section summarizes the key quantitative data for **Pex5-Pex14 ppi-IN-1**, also referred to as Compound 8 in some literature.

Property	Value	Reference
Molecular Formula	C26H28N4O3	
Ki (for Pex5-TbPEX14 PPI)	53 μΜ	
EC ₅₀ (Trypanosoma brucei brucei)	5 μΜ	_
Storage Temperature	-20°C	-

Solubility and Preparation for Experiments



Proper dissolution and preparation of **Pex5-Pex14 ppi-IN-1** are crucial for obtaining reliable and reproducible experimental results.

Solubility Data

While specific solubility data in various solvents is not readily available in the public domain, small molecule inhibitors are typically soluble in dimethyl sulfoxide (DMSO). It is highly recommended to consult the Certificate of Analysis provided by the supplier for batch-specific solubility information.

Solvent	Solubility	Comments
DMSO	Expected to be soluble.	Recommended for making high-concentration stock solutions.
Ethanol	Solubility not determined.	May be soluble but could be lower than in DMSO.
Water	Expected to have low solubility.	Not recommended for preparing stock solutions.
Aqueous Buffers (e.g., PBS)	Expected to have low solubility.	Prepare working dilutions from a DMSO stock solution. The final DMSO concentration in the assay should be kept low (typically <0.5%) to avoid solvent effects.

Preparation of Stock Solutions

It is recommended to prepare a high-concentration stock solution of **Pex5-Pex14 ppi-IN-1** in DMSO.

Materials:

- Pex5-Pex14 ppi-IN-1 (solid)
- Anhydrous DMSO



Sterile microcentrifuge tubes or vials

Protocol:

- Allow the vial of **Pex5-Pex14 ppi-IN-1** to warm to room temperature before opening.
- Weigh the desired amount of the compound.
- Add the appropriate volume of DMSO to achieve the desired stock solution concentration (e.g., 10 mM or 20 mM).
- Vortex or sonicate briefly to ensure complete dissolution.
- Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
- Store the stock solution at -20°C.

Experimental Protocols

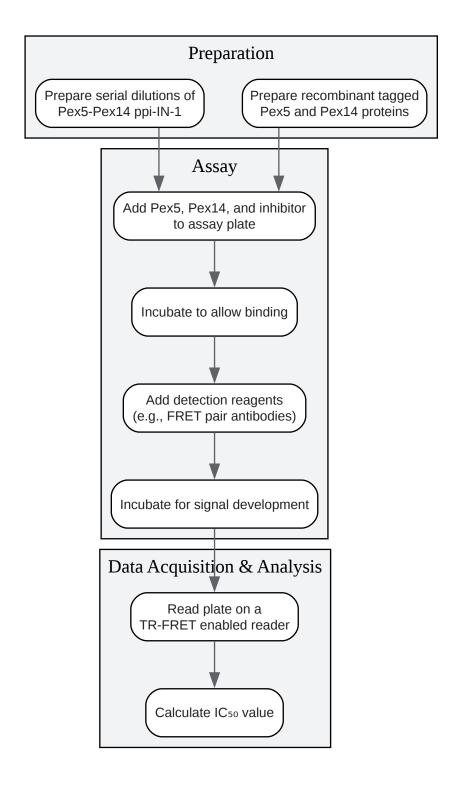
The following are generalized protocols for biochemical and cell-based assays using **Pex5-Pex14 ppi-IN-1**. The final concentrations and incubation times should be optimized for your specific experimental system.

Biochemical Assay: In Vitro Pex5-Pex14 Interaction Assay (e.g., TR-FRET)

This protocol describes a general approach to measure the inhibitory effect of **Pex5-Pex14 ppi-IN-1** on the Pex5-Pex14 interaction using a technology like Time-Resolved Fluorescence Resonance Energy Transfer (TR-FRET).

Experimental Workflow:





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Workflow for a biochemical protein-protein interaction assay.

Protocol:



- Prepare serial dilutions of the Pex5-Pex14 ppi-IN-1 stock solution in the appropriate assay buffer. Ensure the final DMSO concentration is constant across all wells.
- In a suitable microplate, add the recombinant tagged Pex5 and Pex14 proteins to the assay buffer.
- Add the diluted **Pex5-Pex14 ppi-IN-1** or vehicle control (DMSO) to the wells.
- Incubate the plate at room temperature for a predetermined time (e.g., 60 minutes) to allow for protein-protein interaction and inhibitor binding.
- Add the detection reagents (e.g., donor and acceptor fluorophore-conjugated antibodies targeting the protein tags).
- Incubate the plate as recommended by the detection reagent manufacturer to allow for signal development.
- Read the plate using a microplate reader capable of TR-FRET measurements.
- Plot the data as a dose-response curve and calculate the IC₅₀ value for Pex5-Pex14 ppi-IN-1.

Cell-Based Assay: Inhibition of Peroxisomal Import

This protocol provides a general method to assess the effect of **Pex5-Pex14 ppi-IN-1** on the import of a reporter protein into peroxisomes in cultured cells.

Protocol:

- Seed cells (e.g., HEK293 or HeLa) in a suitable format (e.g., 96-well plate or chamber slides) and allow them to adhere overnight.
- Transfect the cells with a vector expressing a fluorescently tagged peroxisomal cargo protein (e.g., GFP with a C-terminal PTS1 signal).
- Allow time for protein expression (e.g., 24 hours).



- Prepare working solutions of Pex5-Pex14 ppi-IN-1 in cell culture medium. The final DMSO concentration should be non-toxic to the cells (typically ≤ 0.1%).
- Treat the cells with different concentrations of **Pex5-Pex14 ppi-IN-1** or a vehicle control.
- Incubate the cells for a desired period (e.g., 4 to 24 hours).
- Fix and permeabilize the cells.
- Optionally, perform immunofluorescence staining for a peroxisomal membrane marker (e.g., PMP70) to visualize peroxisomes.
- Acquire images using a fluorescence microscope.
- Analyze the images to quantify the localization of the fluorescent reporter protein. In untreated cells, the fluorescence should be punctate (in peroxisomes), while in inhibitortreated cells, a diffuse cytoplasmic signal is expected.

Safety and Handling

- Pex5-Pex14 ppi-IN-1 is for research use only.
- Wear appropriate personal protective equipment (PPE), including gloves, lab coat, and safety glasses, when handling this compound.
- Handle in a well-ventilated area.
- Consult the Safety Data Sheet (SDS) for detailed safety information.

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